Technical Guide: Solubility Profiling of 8-Methylquinoline-4-carbaldehyde

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Compound of Interest

Compound Name:	*8-Methylquinoline-4-carbaldehyde*
Cat. No.:	*B11913616*

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Executive Summary & Compound Profile

8-Methylquinoline-4-carbaldehyde (also known as 4-Formyl-8-methylquinoline) is a critical heterocyclic intermediate, primarily utilized in the synthesis of Schiff bases, fluorescent sensors, and bioactive quinoline derivatives. Its solubility profile is governed by the interplay between the lipophilic 8-methylquinoline core and the polar, reactive aldehyde moiety at the C4 position.

This guide provides a technical framework for understanding, predicting, and experimentally determining the solubility of this compound.[1] As specific quantitative solubility datasets for this isomer are rare in open literature, this document prioritizes predictive physicochemical profiling and standardized experimental protocols to empower researchers to generate high-quality internal data.

Physicochemical Baseline

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Property	Value / Characteristic	Source/Inference
Molecular Formula	$C_{11}H_9NO$	Calculated
Molecular Weight	171.20 g/mol	Calculated
Physical State	Solid (Yellow/Brown crystalline)	Analogous to Quinoline-4-carbaldehyde [1]
Lipophilicity (LogP)	~2.5 - 3.0 (Predicted)	> Quinoline (2.04) due to 8-Me group [2]
Key Functional Groups	Pyridine nitrogen (Basic), Aldehyde (Electrophilic), Methyl (Lipophilic)	Structure Analysis

Solubility Profile & Solvent Selection Strategy

The solubility of **8-Methylquinoline-4-carbaldehyde** follows a "Like Dissolves Like" mechanism modified by specific solute-solvent interactions (e.g., Hydrogen bonding with the aldehyde oxygen or pyridine nitrogen).

Qualitative Solubility Matrix

The following table categorizes solvents based on their interaction with the solute, derived from purification protocols of structurally similar quinoline derivatives.

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Solvent Class	Representative Solvents	Solubility Prediction	Mechanistic Insight	Application
Chlorinated	Dichloromethane (DCM), Chloroform	High	Strong dipole-dipole interactions; excellent solvation of the aromatic core.	Reaction medium; Extraction.[2][3]
Polar Aprotic	DMSO, DMF, DMAc	Very High	High dielectric constant; disrupts crystal lattice energy effectively.	Stock solutions; High-temp reactions.
Esters	Ethyl Acetate (EtOAc)	Moderate	Good solvency for the organic core; moderate polarity matches the aldehyde.	Crystallization (often with Hexane).
Alcohols	Methanol, Ethanol, Isopropanol	Temperature Dependent	H-bonding capability with pyridine N and aldehyde O. Solubility increases significantly with T.	Recrystallization; Green reaction media.
Aliphatic HC	n-Hexane, Heptane	Low / Insoluble	Lack of polarity to interact with the heteroatoms.	Anti-solvent for precipitation.
Aqueous	Water, Buffers (pH 7)	Very Low	Hydrophobic aromatic rings dominate; limited H-bonding capacity.	Washing; Removal of inorganic salts.

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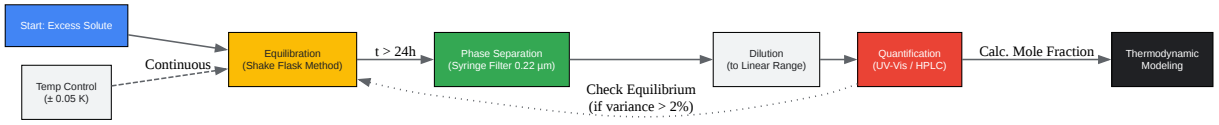
Critical Insight: The 8-methyl group introduces steric hindrance near the nitrogen atom, potentially reducing the basicity and H-bond accepting capacity compared to the non-methylated analog. This often results in slightly lower solubility in aqueous acids but higher solubility in non-polar organics [3].

Experimental Protocol: Solubility Determination

For drug development and process optimization, precise mole-fraction solubility data is required. The following protocol utilizes the Isothermal Saturation Method combined with UV-Vis Spectrophotometry (or HPLC), the gold standard for aromatic heterocycles.

Workflow Visualization

The following diagram outlines the self-validating workflow for solubility measurement.



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Figure 1: Isothermal Saturation Workflow. Note the feedback loop ensuring equilibrium is truly reached.

Step-by-Step Methodology

- Preparation of Saturated Solutions:

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- Add excess solid **8-Methylquinoline-4-carbaldehyde** to 10 mL of the selected solvent in a jacketed glass vessel.
- Expert Tip: Ensure the solid phase is present throughout the experiment. If the solid dissolves completely, add more.

- Equilibration:
  - Agitate the mixture at constant temperature (e.g., 298.15 K) using a magnetic stirrer (approx. 400 rpm) for at least 24 hours.
  - Validation: Measure solubility at 24h and 48h. If the deviation is < 2%, equilibrium is reached.
- Sampling & Phase Separation:
  - Stop agitation and allow the solid to settle for 30 minutes.
  - Withdraw the supernatant using a pre-warmed syringe equipped with a 0.22 µm PTFE filter (to prevent solid particle injection).
- Quantification (UV-Vis Method):
  - Dilute the aliquot with methanol (or mobile phase) to land within the Beer-Lambert linear range (Absorbance 0.2 – 0.8).
  - Measure absorbance at

    (typically 240–260 nm for quinolines, verify via scan).
  - Calculate concentration (

) using a pre-determined calibration curve.
- Calculation: Convert molar concentration to mole fraction (

) for thermodynamic modeling:

  Where

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is mass and

is molecular weight of solute (

) and solvent (

).

Thermodynamic Modeling

To predict solubility at unmeasured temperatures, the Modified Apelblat Equation is the industry standard for rigid aromatic systems like quinolines.

The Apelblat Model

- : Mole fraction solubility
- : Absolute temperature (K)
- : Empirical parameters derived from regression analysis.

Thermodynamic Logic

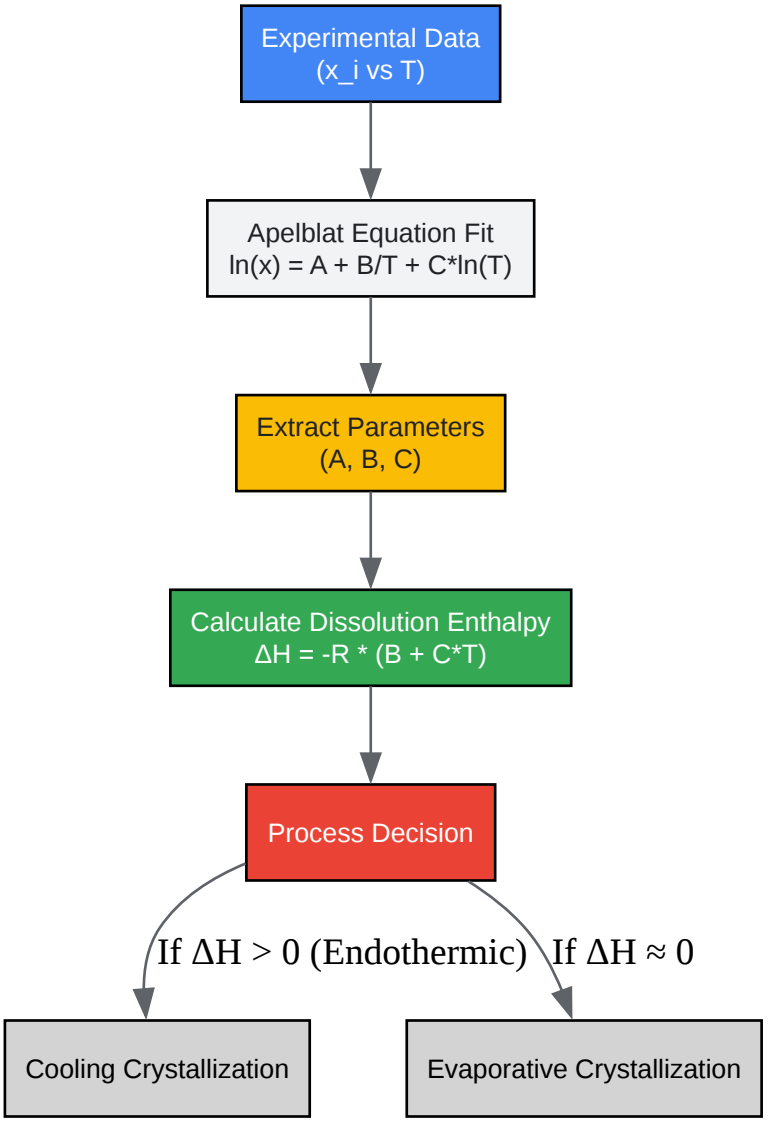
The dissolution process is driven by Enthalpy (

) and Entropy (

).

- Endothermic Dissolution: Solubility increases with T (Typical for this compound in alcohols).
- Exothermic Dissolution: Solubility decreases with T (Rare for this class).

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Figure 2: Thermodynamic Modeling & Process Decision Logic. Positive enthalpy suggests cooling crystallization is viable.

Practical Applications in Synthesis

Purification via Recrystallization

Based on the solubility differential, the Ethanol/Water or Ethyl Acetate/Hexane systems are recommended.

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- Protocol: Dissolve crude **8-Methylquinoline-4-carbaldehyde** in boiling Ethanol (high solubility). Slowly add Water (anti-solvent) until turbidity persists. Cool to 4°C.
- Why: The hydrophobic methyl group decreases water solubility compared to naked quinoline, enhancing recovery yields [4].

Schiff Base Formation

- Recommended Solvent:Ethanol or Methanol.
- Reasoning: These protic solvents facilitate proton transfer steps required for imine formation while solubilizing the aldehyde sufficiently at reflux temperatures.

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